

Application Note: Solid-Phase Extraction of Guanylurea from Water Samples

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Compound of Interest

Compound Name: Guanylurea

Cat. No.: B105422

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Introduction

Guanylurea is the primary transformation product of the widely prescribed antidiabetic drug, metformin. Due to metformin's high usage and incomplete removal in wastewater treatment plants, both metformin and **guanylurea** are frequently detected in various aquatic environments, raising concerns about their potential ecological impact.^{[1][2]} Accurate and sensitive quantification of **guanylurea** in water samples is crucial for environmental monitoring and risk assessment.

Solid-phase extraction (SPE) is a widely adopted technique for the cleanup and concentration of analytes from complex matrices like environmental water samples prior to instrumental analysis.^[3] This application note provides a detailed protocol for the solid-phase extraction of **guanylurea** from water samples using Oasis HLB cartridges, a common choice for extracting polar compounds. The subsequent analysis is typically performed using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) or Gas Chromatography-Mass Spectrometry (GC-MS) after derivatization.^{[1][2][3][4]}

Experimental Protocol

This protocol is a synthesized methodology based on established procedures for the analysis of polar compounds, including **guanylurea**, in aqueous matrices.

Materials:

- SPE Device: Oasis HLB (Hydrophilic-Lipophilic Balanced) SPE Cartridges
- Reagents:
 - Methanol (HPLC grade or higher)
 - Ultrapure Water (Type I)
 - Formic Acid (or Ammonium Hydroxide for pH adjustment, optional)
 - Nitrogen gas for evaporation
- Equipment:
 - SPE Vacuum Manifold
 - Vacuum Pump
 - Glassware (beakers, graduated cylinders, collection tubes)
 - pH meter
 - Sample filtration apparatus (e.g., glass fiber filters)
 - Evaporation system (e.g., nitrogen evaporator)
 - Vortex mixer

Protocol Steps:

- Sample Pre-treatment:
 - Collect water samples in clean glass bottles.
 - Filter the water samples through a glass fiber filter (e.g., 0.7 µm) to remove suspended particles.[\[5\]](#)

- For optimal retention of **guanylurea**, the pH of the sample may need adjustment. Depending on the specific analytical goals and other target analytes, adjust the sample pH.
- SPE Cartridge Conditioning:
 - Place the Oasis HLB SPE cartridges on the vacuum manifold.
 - Condition the cartridges by passing 5 mL of methanol through the sorbent. This step activates the sorbent.
 - Equilibrate the cartridges by passing 5 mL of ultrapure water. Do not allow the sorbent to dry out before loading the sample.
- Sample Loading:
 - Load the pre-treated water sample (e.g., 500 mL to 1 L) onto the conditioned SPE cartridge.[\[5\]](#)
 - Maintain a consistent and slow flow rate of approximately 10-15 mL/min to ensure efficient retention of the analyte.
- Washing:
 - After the entire sample has passed through, wash the cartridge with 5-10 mL of a weak solvent, such as 5% methanol in ultrapure water. This step removes co-extracted, weakly bound interferences without eluting the target analyte.
 - Dry the cartridge under vacuum for approximately 10-15 minutes to remove excess water.
- Elution:
 - Place a clean collection tube inside the vacuum manifold to collect the eluate.
 - Elute the retained **guanylurea** from the cartridge by passing a small volume of a strong solvent. A common elution solvent is methanol.

- Perform the elution in two steps with 3-4 mL of methanol each to ensure complete recovery.
- Eluate Post-Treatment:
 - Evaporate the collected eluate to dryness under a gentle stream of nitrogen at a controlled temperature (e.g., 40°C).
 - Reconstitute the dried residue in a small, precise volume (e.g., 1 mL) of the initial mobile phase of the analytical instrument (e.g., a mixture of water and methanol with a suitable modifier like formic acid).
 - Vortex the reconstituted sample to ensure complete dissolution of the analyte before transferring it to an autosampler vial for analysis.

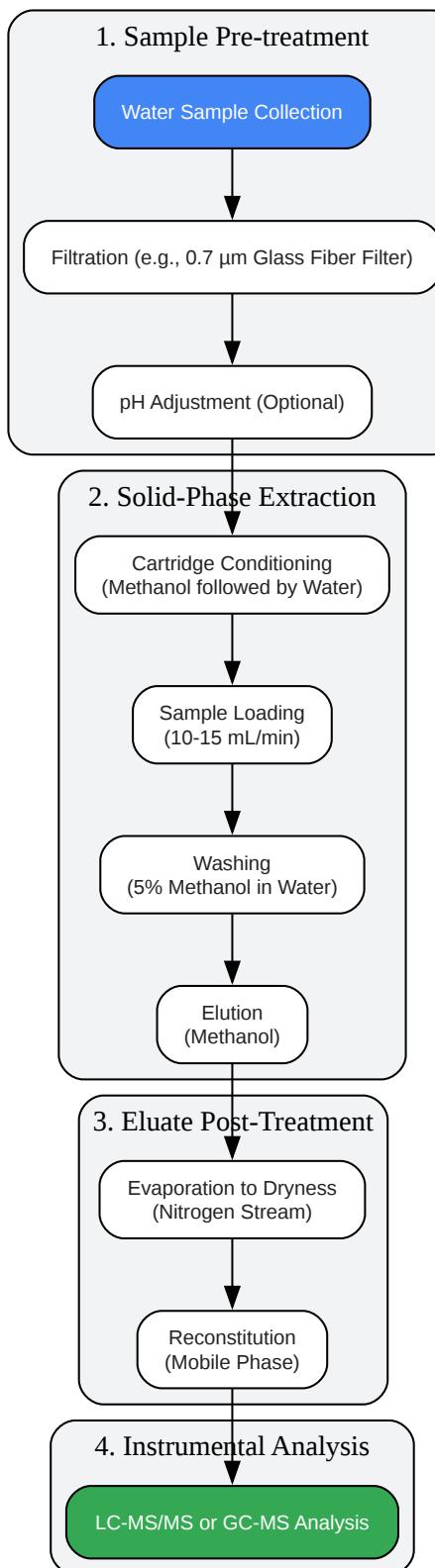
Quantitative Data Summary

The following table summarizes the performance data for the analysis of **guanylurea** in water samples from various studies.

Parameter	Value	Matrix	Analytical Method	Reference
Recovery Rate	53.6 - 116.8%	Wastewater	SPE-LC-MS/MS	[3]
Limit of Quantification (LOQ)	0.2 - 4.5 ng/L	Wastewater	SPE-LC-MS/MS	[3]
Limit of Quantification (LOQ)	10 ng/L	Not Specified	Not Specified	[6]
Concentration Range (Influent)	bql - 1167 ng/L	Wastewater	SPE-LC-UV/Vis-ESI/MS	[1]
Concentration Range (Effluent)	bql - 627 ng/L	Wastewater	SPE-LC-UV/Vis-ESI/MS	[1]

bql: below quantification limit

Experimental Workflow Diagram



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Caption: Workflow for the solid-phase extraction of **guanylurea** from water samples.

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